

Spectroscopic Data of 3-Ethyl-2-Propylquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Ethyl-2-propylquinoline

CAS No.: 3290-24-2

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-ethyl-2-propylquinoline** (C₁₄H₁₇N), a substituted quinoline of interest to researchers in medicinal chemistry and materials science. This document collates and interprets available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering field-proven insights into the structural characterization of this molecule.

Introduction to 3-Ethyl-2-Propylquinoline and its Spectroscopic Characterization

3-Ethyl-2-propylquinoline is a heterocyclic aromatic compound with the molecular formula C₁₄H₁₇N and a molecular weight of 199.29 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure, featuring a quinoline core substituted with an ethyl group at the 3-position and a propyl group at the 2-position, presents a unique spectroscopic fingerprint. Understanding this fingerprint is paramount for confirming its identity, assessing its purity, and elucidating its role in various chemical and biological processes.

The strategic placement of the alkyl groups on the quinoline ring influences the electronic environment of the molecule, which is directly reflected in its NMR, IR, and MS spectra. This guide will delve into the specific details of each of these analytical techniques as they apply to **3-ethyl-2-propylquinoline**, providing both the available data and the scientific rationale behind its interpretation.

Molecular Structure and Numbering

Caption: Molecular structure of **3-ethyl-2-propylquinoline** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. While complete experimental spectra for **3-ethyl-2-propylquinoline** are not readily available in the public domain, we can predict the expected signals based on the known chemical shifts of related quinoline derivatives and the principles of NMR theory.^{[4][5]}

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is anticipated to show distinct signals for the aromatic protons of the quinoline ring and the aliphatic protons of the ethyl and propyl substituents.

Experimental Protocol for ¹H NMR Data Acquisition: A standard protocol for acquiring a ¹H NMR spectrum would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **3-ethyl-2-propylquinoline** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.
- **Instrument Setup:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion.
- **Data Acquisition:** Acquire the spectrum at room temperature using a standard pulse sequence. Key parameters to set include the spectral width, number of scans, and relaxation delay.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. The chemical shifts should be referenced to the residual solvent

peak or an internal standard like tetramethylsilane (TMS).

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.0-8.2	d	1H	H-8
~7.9-8.1	d	1H	H-5
~7.6-7.8	s	1H	H-4
~7.5-7.7	t	1H	H-7
~7.3-7.5	t	1H	H-6
~2.9-3.1	t	2H	Propyl-CH ₂ (α to ring)
~2.7-2.9	q	2H	Ethyl-CH ₂
~1.7-1.9	sextet	2H	Propyl-CH ₂ (β to ring)
~1.2-1.4	t	3H	Ethyl-CH ₃
~0.9-1.1	t	3H	Propyl-CH ₃

Causality Behind Predicted Shifts:

- The aromatic protons are expected in the downfield region (7.3-8.2 ppm) due to the deshielding effect of the aromatic ring current. Protons H-5 and H-8 are typically the most deshielded in the quinoline system.
- The proton at C-4 is a singlet as it has no adjacent protons.
- The benzylic protons of the propyl and ethyl groups (α to the quinoline ring) will be deshielded compared to typical alkane protons due to the proximity of the aromatic ring.
- The splitting patterns (multiplicities) are predicted based on the $n+1$ rule, where 'n' is the number of adjacent equivalent protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule. PubChem indicates the availability of a ^{13}C NMR spectrum for **3-ethyl-2-propylquinoline**.^[1]

Experimental Protocol for ^{13}C NMR Data Acquisition: The protocol is similar to that for ^1H NMR, with the following key differences:

- **Pulse Program:** A proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each unique carbon.
- **Number of Scans:** A larger number of scans is usually required due to the lower natural abundance of the ^{13}C isotope.

Available ^{13}C NMR Data: While the raw spectrum is not directly accessible, the data is reported to have been acquired on a Jeol FX-90 instrument.^[1] Based on typical chemical shifts for alkyl-substituted quinolines, the following assignments can be anticipated:

Chemical Shift (δ , ppm)	Assignment
~160-165	C-2
~145-150	C-8a
~135-140	C-4
~130-135	C-3
~128-130	C-7
~127-129	C-5
~126-128	C-4a
~125-127	C-6
~120-125	C-8
~35-40	Propyl-CH ₂ (α to ring)
~25-30	Ethyl-CH ₂
~20-25	Propyl-CH ₂ (β to ring)
~10-15	Ethyl-CH ₃
~10-15	Propyl-CH ₃

Interpretation of Carbon Environments:

- The carbons of the quinoline ring are found in the aromatic region (120-165 ppm).
- The carbons directly attached to the nitrogen (C-2 and C-8a) are typically at the lower field end of this region.
- The aliphatic carbons of the ethyl and propyl chains appear in the upfield region (10-40 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of its bonds. An FTIR spectrum of **3-ethyl-2-propylquinoline** (neat) is available from Sigma-Aldrich.^[1]

Experimental Protocol for FT-IR Data Acquisition (Neat Liquid):

- **Sample Preparation:** A drop of the neat liquid sample is placed between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The spectrum is recorded using an FTIR spectrometer, typically over the range of 4000-400 cm^{-1} .
- **Background Correction:** A background spectrum of the clean salt plates is recorded and subtracted from the sample spectrum.

Characteristic IR Absorption Bands (Predicted):

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100-3000	C-H stretch	Aromatic
2960-2850	C-H stretch	Aliphatic (CH_3 , CH_2)
1620-1580	C=N stretch	Quinoline ring
1590-1450	C=C stretch	Aromatic ring
1470-1430	C-H bend	Aliphatic (CH_2 , CH_3)
850-750	C-H bend (out-of-plane)	Aromatic

Rationale for IR Absorptions:

- The C-H stretching vibrations of the aromatic quinoline ring are expected just above 3000 cm^{-1} .
- The C-H stretching vibrations of the ethyl and propyl groups will appear in the 2850-2960 cm^{-1} region.

- The characteristic C=N and C=C stretching vibrations of the quinoline ring system will be present in the 1450-1620 cm^{-1} region.
- The out-of-plane C-H bending vibrations in the fingerprint region (below 1000 cm^{-1}) can provide information about the substitution pattern of the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. Mass spectrometry data for **3-ethyl-2-propylquinoline** is available from the NIST Mass Spectrometry Data Center.[\[1\]](#)

Experimental Protocol for Electron Ionization (EI) Mass Spectrometry:

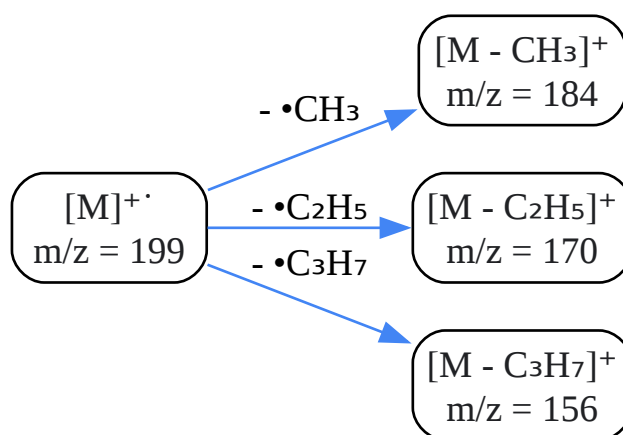
- Sample Introduction: The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.
- Ionization: In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of relative ion abundance versus m/z .

Predicted Mass Spectrum Fragmentation:

The mass spectrum is expected to show a molecular ion peak $[M]^+$ at $m/z = 199$. The fragmentation pattern of alkylquinolines is often characterized by benzylic cleavage and rearrangements.

m/z	Ion Structure	Fragmentation Pathway
199	$[C_{14}H_{17}N]^+$	Molecular Ion
184	$[M - CH_3]^+$	Loss of a methyl radical from the ethyl group
170	$[M - C_2H_5]^+$	Loss of an ethyl radical (benzylic cleavage)
156	$[M - C_3H_7]^+$	Loss of a propyl radical (benzylic cleavage)

Key Fragmentation Pathways:



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Caption: Predicted major fragmentation pathways for **3-ethyl-2-propylquinoline** in EI-MS.

Mechanistic Insights into Fragmentation: The fragmentation of alkylquinolines is analogous to that of other alkyl-substituted aromatic compounds.[3] The most favorable cleavages occur at the benzylic position to form stable carbocations. Therefore, the loss of an ethyl radical (to give an ion at m/z 170) and a propyl radical (to give an ion at m/z 156) are expected to be prominent fragmentation pathways. The loss of a methyl radical from the ethyl group is also a likely fragmentation route.

Conclusion

The spectroscopic data for **3-ethyl-2-propylquinoline**, while not fully available in a single public source, can be reliably predicted and interpreted based on established principles and data from analogous compounds. This technical guide provides a framework for researchers to understand the key spectroscopic features of this molecule, aiding in its identification, characterization, and further application in scientific research. The provided protocols serve as a foundation for obtaining high-quality experimental data, which is crucial for unambiguous structural confirmation.

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